

Application Note: Comprehensive Characterization of 1-Amino-1-(2-methylphenyl)propan-2-ol

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Compound of Interest

Compound Name: 1-Amino-1-(2-methylphenyl)propan-2-OL

Cat. No.: B15237814

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Introduction

1-Amino-1-(2-methylphenyl)propan-2-ol is a substituted phenylethanolamine derivative with potential applications in pharmaceutical and chemical research. As with any compound intended for drug development or as a chemical intermediate, comprehensive characterization is crucial to confirm its identity, purity, and structure. This application note provides a detailed guide for researchers, scientists, and drug development professionals on the analytical techniques and protocols for the thorough characterization of this molecule. The methodologies described herein are designed to provide a multi-faceted analytical approach, ensuring scientific integrity and robust, reproducible results.

Molecular Structure and Key Features

The structure of **1-Amino-1-(2-methylphenyl)propan-2-ol** possesses several key features that dictate the choice of analytical techniques:

- **Aromatic Ring:** The ortho-substituted methylphenyl group provides characteristic signals in NMR and UV spectroscopy.
- **Chiral Centers:** The presence of two chiral centers at C1 and C2 implies the existence of stereoisomers, necessitating chiral chromatography for their separation.
- **Functional Groups:** The primary amine (-NH₂) and secondary alcohol (-OH) groups are key identifiers in infrared spectroscopy and are reactive sites that can be targeted for derivatization in chromatographic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the elucidation of the molecular structure of **1-Amino-1-(2-methylphenyl)propan-2-ol**. Both ¹H and ¹³C NMR are essential for a complete assignment.

¹H NMR Spectroscopy

Principle: ¹H NMR provides information on the number of different types of protons, their chemical environment, and their connectivity.

Expected Chemical Shifts: The expected chemical shifts for **1-Amino-1-(2-methylphenyl)propan-2-ol** in CDCl₃ are detailed in the table below. These predictions are based on the analysis of similar structures.[\[1\]](#)[\[2\]](#)

Protons	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Ar-H	7.1 - 7.4	Multiplet	Protons on the phenyl ring.	
Ar-CH ₃	~2.3	Singlet	Methyl group on the phenyl ring.	
H1 (CH-N)	~4.0 - 4.2	Doublet	~4-6	Coupled with H2.
H2 (CH-O)	~3.8 - 4.0	Multiplet	Coupled with H1 and the methyl protons at C3.	
H3 (CH ₃ -C2)	~1.1 - 1.3	Doublet	~6-7	Coupled with H2.
NH ₂	Variable (broad singlet)	Chemical shift is concentration and solvent dependent.		
OH	Variable (broad singlet)	Chemical shift is concentration and solvent dependent.		

Protocol:

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- **Acquisition:** Acquire the ¹H NMR spectrum on a 400 MHz or higher field spectrometer.
- **Data Processing:** Process the data, including Fourier transformation, phase correction, and baseline correction. Integrate the signals to determine the relative number of protons.

¹³C NMR Spectroscopy

Principle: ^{13}C NMR provides information on the number of non-equivalent carbons and their chemical environment.

Expected Chemical Shifts: The expected chemical shifts for the carbon atoms are listed below.
[\[3\]](#)[\[4\]](#)[\[5\]](#)

Carbon	Expected Chemical Shift (ppm)	Notes
Aromatic C (quaternary, C-Ar)	135 - 140	
Aromatic CH	125 - 130	
C1 (CH-N)	~60 - 65	
C2 (CH-O)	~70 - 75	
C3 (CH ₃)	~20 - 25	
Ar-CH ₃	~19 - 22	

Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum.
- Data Processing: Process the data to obtain the final spectrum.

Mass Spectrometry (MS)

Principle: Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in its identification. Electron Ionization (EI) is a common technique for this type of molecule.

Expected Fragmentation Pattern: The fragmentation of **1-Amino-1-(2-methylphenyl)propan-2-ol** is expected to be dominated by cleavage alpha to the amine and the alcohol, as well as loss of water.[\[6\]](#)[\[7\]](#)[\[8\]](#)

m/z	Proposed Fragment	Notes
179	$[M]^+$	Molecular Ion
161	$[M - H_2O]^+$	Loss of water from the alcohol.
134	$[M - CH_3CHO]^+$	Cleavage between C1 and C2.
105	$[C_7H_7O]^+$	Benzylic cleavage with rearrangement.
91	$[C_7H_7]^+$	Tropylium ion, common for toluene derivatives.
44	$[C_2H_6N]^+$	Alpha cleavage at the amine.

Protocol (GC-MS):

- Sample Preparation: Dissolve a small amount of the sample in a volatile solvent like methanol or dichloromethane.
- GC Separation: Inject the sample into a GC-MS system equipped with a non-polar column (e.g., HP-5ms).
- MS Acquisition: Acquire mass spectra in the range of m/z 40-300 using electron ionization at 70 eV.
- Data Analysis: Identify the molecular ion peak and characteristic fragment ions.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Expected Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group	Vibration
3400 - 3200 (broad)	O-H and N-H	Stretching
3050 - 3010	Aromatic C-H	Stretching
2980 - 2850	Aliphatic C-H	Stretching
1600 - 1450	Aromatic C=C	Stretching
1150 - 1050	C-O	Stretching
760 - 730	C-H (ortho-disubstituted)	Out-of-plane bending

Protocol (Attenuated Total Reflectance - ATR):

- Sample Preparation: Place a small amount of the solid sample directly on the ATR crystal.
- Acquisition: Acquire the IR spectrum.
- Data Analysis: Identify the characteristic absorption bands for the functional groups.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a powerful technique for separating, identifying, and quantifying components in a mixture. For **1-Amino-1-(2-methylphenyl)propan-2-ol**, both reversed-phase and chiral chromatography are important.

Reversed-Phase HPLC for Purity Determination

Protocol:

- Column: C18, 4.6 x 150 mm, 5 µm
- Mobile Phase: A gradient of acetonitrile and water with 0.1% trifluoroacetic acid (TFA) or formic acid.
- Flow Rate: 1.0 mL/min
- Detection: UV at 210 nm and 254 nm

- Injection Volume: 10 μ L
- Sample Preparation: Dissolve the sample in the mobile phase.

Chiral HPLC for Enantiomeric Separation

Principle: The presence of two chiral centers means that **1-Amino-1-(2-methylphenyl)propan-2-ol** can exist as four stereoisomers. Chiral HPLC is necessary to separate these enantiomers and diastereomers.

Protocol:

- Column: A polysaccharide-based chiral stationary phase (CSP) such as Chiralpak AD-H or Chiralcel OD-H.
- Mobile Phase: A mixture of n-hexane and isopropanol, often with a small amount of a basic modifier like diethylamine (DEA) to improve peak shape.[\[9\]](#)
- Flow Rate: 0.5 - 1.0 mL/min
- Detection: UV at 210 nm and 254 nm
- Sample Preparation: Dissolve the sample in the mobile phase.

Gas Chromatography (GC)

Principle: GC is suitable for the analysis of volatile and thermally stable compounds. Due to the polar nature of the amine and alcohol groups, derivatization is often employed to improve peak shape and thermal stability.

Protocol:

- Derivatization: React the sample with a derivatizing agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to convert the -NH₂ and -OH groups to their trimethylsilyl (TMS) ethers.
- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or DB-17).

- Carrier Gas: Helium
- Injector and Detector Temperature: 250 °C
- Oven Program: A temperature gradient from 100 °C to 250 °C.
- Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS).

Visualizations

Analytical Workflow

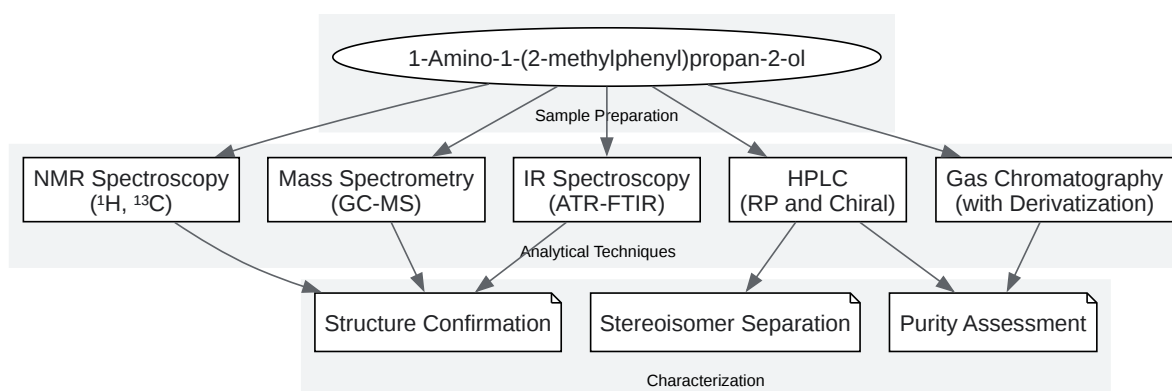


Figure 1: General Analytical Workflow

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Caption: General analytical workflow for the characterization of **1-Amino-1-(2-methylphenyl)propan-2-ol**.

Mass Spectrometry Fragmentation Pathways

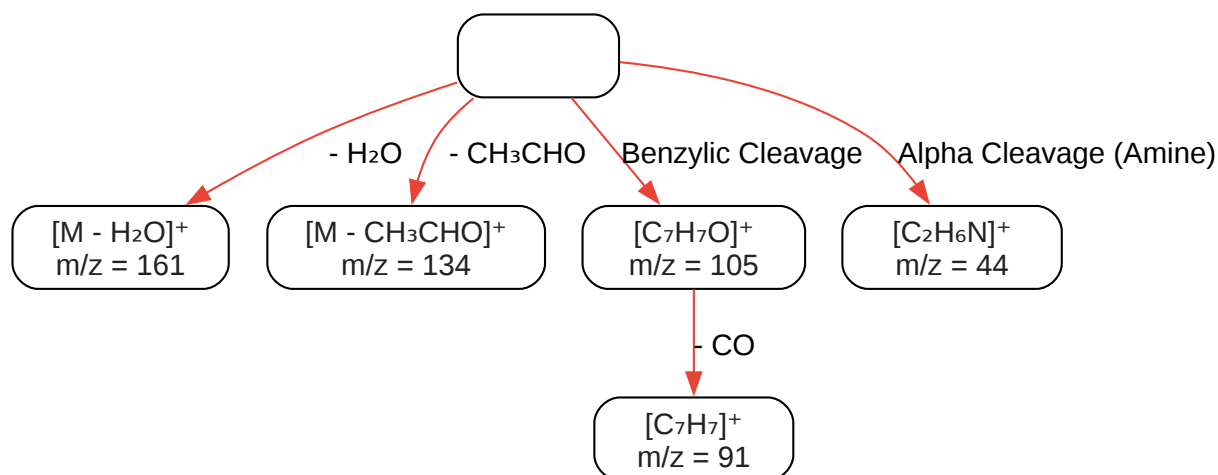


Figure 2: Proposed MS Fragmentation

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Caption: Proposed electron ionization mass spectrometry fragmentation pathways.

Conclusion

The comprehensive characterization of **1-Amino-1-(2-methylphenyl)propan-2-ol** requires a suite of orthogonal analytical techniques. NMR spectroscopy provides the definitive structural elucidation, while mass spectrometry confirms the molecular weight and offers structural insights through fragmentation patterns. IR spectroscopy serves as a quick check for the presence of key functional groups. Chromatographic methods, including reversed-phase and chiral HPLC, as well as GC, are indispensable for assessing purity and separating stereoisomers. By following the protocols outlined in this application note, researchers can ensure the identity, purity, and structural integrity of their synthesized **1-Amino-1-(2-methylphenyl)propan-2-ol**, which is a critical step in the drug development and chemical research pipeline.

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